

Section 1: Core Identifiers and Physicochemical Properties

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Compound of Interest

Compound Name: [(2-Bromophenyl)methyl]
(pentyl)amine

Cat. No.: B13261616

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(2-Bromophenyl)methylamine, also known as 2-bromobenzylamine, is a mono-substituted benzylamine featuring a bromine atom at the ortho position of the phenyl ring. This specific arrangement of functional groups—a nucleophilic primary amine and a reactive aryl bromide—makes it a highly valuable intermediate for constructing complex molecular architectures.^[1] Its core identifiers and properties are summarized below.

Identifier	Value	Source(s)
CAS Number	3959-05-5	[2] [3] [4]
IUPAC Name	(2-bromophenyl)methanamine	[2] [5] [6]
Synonyms	2-Bromobenzylamine, o-Bromobenzylamine	[2] [3] [7]
Molecular Formula	C ₇ H ₈ BrN	[2] [3] [5]
Molecular Weight	186.05 g/mol	[3] [7]
Canonical SMILES	<chem>C1=CC=C(C(=C1)CN)Br</chem>	[2] [5]
InChIKey	NOYASZMZIBFFNZ-UHFFFAOYSA-N	[2] [5]

Physicochemical Data:

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow liquid	[3] [5] [6]
Melting Point	36 °C	[3] [7]
Boiling Point	118-119 °C (at 9 mmHg)	[3] [7] [8]
Density	~1.481 g/cm ³	[3] [7]
Refractive Index	1.5875 - 1.5930 (at 20°C)	[3] [5]
Solubility	Insoluble in water. Soluble in alcohol and ether.	[3] [7] [8]

Section 2: Synthesis Methodologies: A Practical Guide

The synthesis of (2-Bromophenyl)methylamine can be approached from several precursors. The choice of method often depends on the availability of starting materials, scale, and desired

purity. Below are two common, reliable protocols.

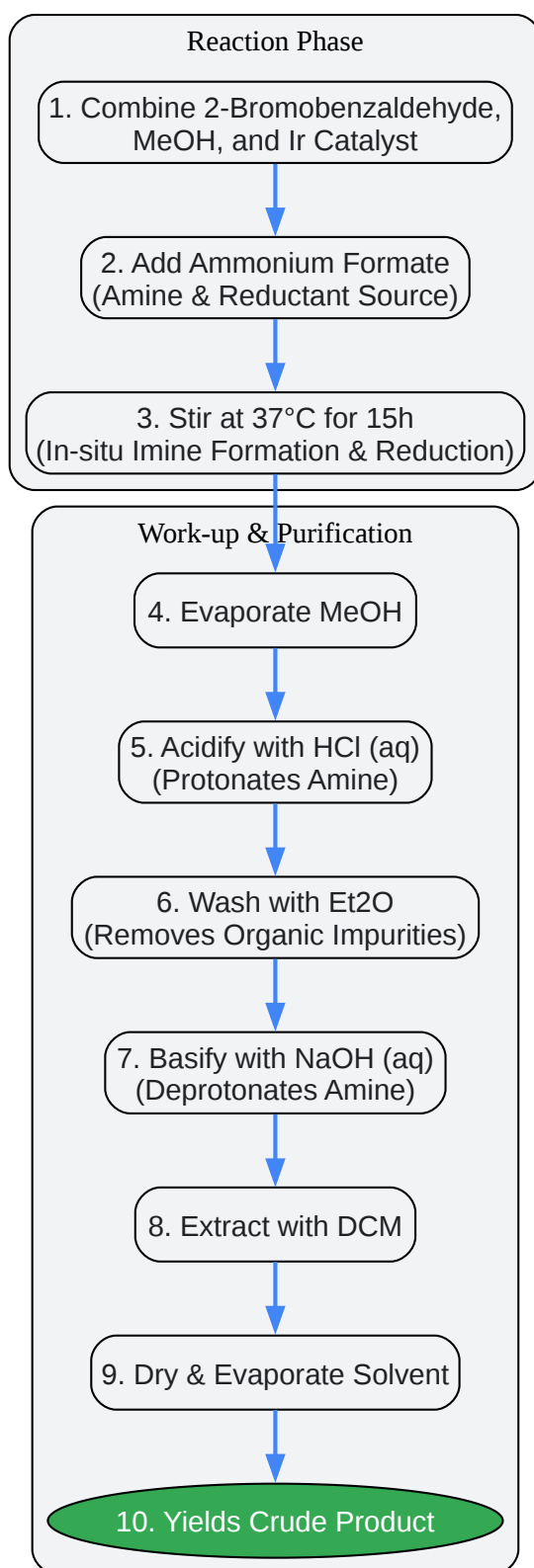
Method A: Reductive Amination of 2-Bromobenzaldehyde

This is a highly efficient and chemoselective method that proceeds via an imine intermediate, which is then reduced in situ. The use of an iridium catalyst with ammonium formate as both the amine source and reductant is a modern, effective approach.^[9]

Protocol: Iridium-Catalyzed Reductive Amination

- **Reactor Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromobenzaldehyde (10.0 g, 54.0 mmol) and methanol (50 mL).
- **Catalyst Addition:** Add the iridium catalyst, such as $[\text{Cp}^*\text{IrCl}_2]_2$ (pentamethylcyclopentadienyl iridium(III) chloride dimer), though other catalysts are cited in the literature^[9].
- **Amine/Reductant Source:** Add ammonium formate (34.1 g, 540 mmol, 10 equivalents) to the solution. The large excess drives the imine formation and subsequent reduction.
- **Reaction:** Stir the mixture at a gentle reflux (or at 37 °C as specified in related procedures) for 15-24 hours.^[9] Monitor the reaction progress by TLC or GC-MS, looking for the disappearance of the starting aldehyde.
- **Work-up (Acid-Base Extraction):**
 - Cool the reaction mixture to room temperature and remove the methanol under reduced pressure.
 - Add 50 mL of 1 M HCl (aq) to the residue. This step protonates the product amine, rendering it water-soluble, while keeping non-basic impurities in the organic phase.
 - Wash the acidic aqueous layer with diethyl ether (3 x 30 mL) to remove any unreacted aldehyde or organic byproducts. Discard the organic layers.
 - Cool the aqueous layer in an ice bath and slowly add 5 M NaOH (aq) until the pH is >12. This deprotonates the amine, causing it to separate as an oil.

- Extract the product into dichloromethane (3 x 40 mL).
- Isolation: Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude (2-Bromophenyl)methylamine.



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Caption: Key Reactive Sites of (2-Bromophenyl)methylamine.

- **The Primary Amine:** This group is a potent nucleophile and a weak base ($\text{pK}_a \approx 8.52$). [3] It readily undergoes N-acylation, N-alkylation, reductive amination, and amide bond formation, making it an ideal handle for introducing the 2-bromobenzyl moiety.
- **The Aryl Bromide:** The C-Br bond is a classic site for transition-metal-catalyzed cross-coupling reactions. This allows for the formation of C-C (e.g., Suzuki, Heck), C-N (Buchwald-Hartwig), and C-O bonds, enabling the elaboration of the aromatic core.

Application in Drug Discovery: This compound is a key intermediate in the synthesis of various biologically active molecules. For instance, it serves as a foundational piece for certain neurotropic agents and anticancer compounds. [10][11] A common synthetic strategy involves first protecting or reacting the amine, then performing a cross-coupling reaction at the bromide site, followed by deprotection or further modification. This sequence leverages the differential reactivity of the two functional groups.

Section 5: Safety, Handling, and Storage

(2-Bromophenyl)methylamine is a hazardous chemical and must be handled with appropriate precautions.

GHS Hazard Summary: [2][12]

Pictogram	GHS Code	Hazard Statement
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| GHS05 | H314: Causes severe skin burns and eye damage. | | GHS07 | H302 + H312: Harmful if swallowed or in contact with skin. |

Handling Protocol:

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield. [13]* **Ventilation:** Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [12][14]* **First Aid:**

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention. [12][13] * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [12][13] * Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [12][13] Storage and Stability:
- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place. [8][14] Recommended storage is under an inert atmosphere (e.g., argon or nitrogen) at 2–8 °C. [3][4][7] * Sensitivities: The compound is air-sensitive. [3][7][8] Prolonged exposure to air can lead to oxidation and degradation.
- Incompatibilities: Keep away from strong oxidizing agents. [8][12]

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